An In-Depth Technical Guide to Diphenhydramine N-glucuronide: Structure, Properties, and Analysis

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Compound of Interest	
Compound Name:	*Diphenhydramine N-glucuronide*
CAS No.:	*137908-78-2*
Cat. No.:	*B119744*

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This guide provides a comprehensive technical overview of **diphenhydramine N-glucuronide**, a primary metabolite of the first-generation antihistamine, diphenhydramine. Intended for researchers, scientists, and professionals in drug development, this document delves into the metabolite's chemical structure, physicochemical properties, metabolic pathway, and analytical quantification, grounding all information in established scientific principles and methodologies.

Introduction: The Metabolic Fate of Diphenhydramine

Diphenhydramine, widely known by its brand name Benadryl®, is a first-generation H1 receptor antagonist with pronounced sedative, antiemetic, and anticholinergic effects.[1][2] Its therapeutic and side-effect profiles are intrinsically linked to its metabolism, which is extensive and primarily occurs in the liver.[3][4] The cytochrome P450 system, particularly CYP2D6, initiates metabolism through N-demethylation.[4][5] However, a crucial pathway for the clearance of diphenhydramine is phase II conjugation, specifically direct glucuronidation at its tertiary amino group, which results in the formation of a quaternary ammonium glucuronide

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known as **diphenhydramine N-glucuronide**.[6][7] This process significantly increases the water solubility of the parent compound, facilitating its excretion from the body.[8] Understanding the properties and quantification of this major metabolite is therefore essential for a complete pharmacokinetic and toxicological assessment of diphenhydramine.

Chemical Structure and Identification

Diphenhydramine N-glucuronide is a quaternary ammonium-linked glucuronide. The glucuronic acid moiety is attached to the tertiary amine of the diphenhydramine molecule.

- Chemical Name: 2-benzhydryloxyethyl-[(3R,4S,5S,6S)-6-carboxy-3,4,5-trihydroxyoxan-2-yl]-dimethylazanium[9]
- Molecular Formula: $C_{23}H_{29}NO_7$[10][11]
- Canonical SMILES: C(CCOC(C1=CC=CC=C1)C2=CC=CC=C2)C3C(C(C(C(O3)C(=O)[O-])O)O)O[10]
- InChI Key: OAIGZXXQYIJBLR-VAUIJEFBSA-O

The formation of this quaternary ammonium conjugate is a notable metabolic pathway for tertiary amines. From an analytical perspective, the permanent positive charge on the nitrogen atom influences its chromatographic behavior and mass spectrometric fragmentation, which are key considerations in developing robust bioanalytical methods.

Physicochemical Properties

The physicochemical properties of **diphenhydramine N-glucuronide** are critical for designing extraction and analytical procedures. The addition of the glucuronic acid group drastically alters the properties of the parent diphenhydramine molecule.

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Property	Value	Source
Molecular Weight	431.49 g/mol	[11]
Exact Mass	431.19440226	[10]
Melting Point	>114°C (decomposes)	[10]
Solubility	Slightly soluble in methanol and water	[10]
XLogP3	2.1	[10]
Hydrogen Bond Donor Count	3	[10]
Hydrogen Bond Acceptor Count	7	[10]
Topological Polar Surface Area	119.28 Å²	[10]

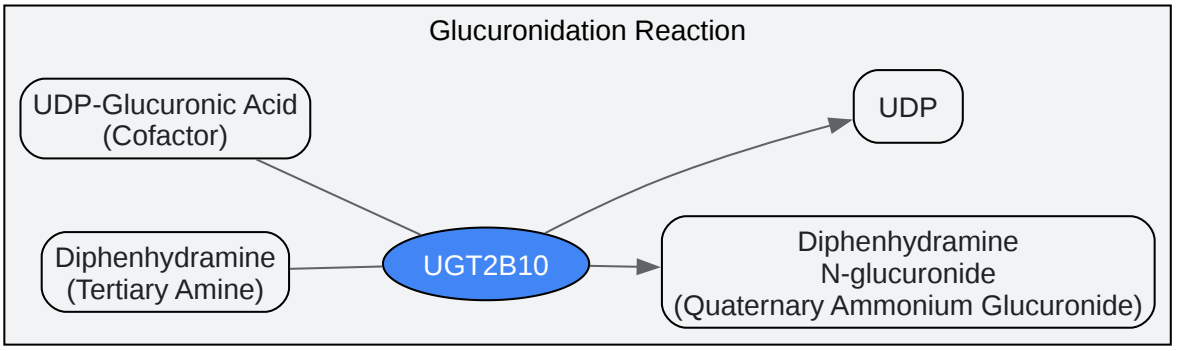
The increased polarity and water solubility compared to the parent drug (diphenhydramine LogP ≈ 3.27) are evident.[1] This has direct implications for its biological distribution and renal clearance. The hygroscopic nature and preference for freezer storage under an inert atmosphere highlight its relative instability, which must be accounted for during sample handling and storage.[10]

Metabolic Pathway: The Role of UGTs

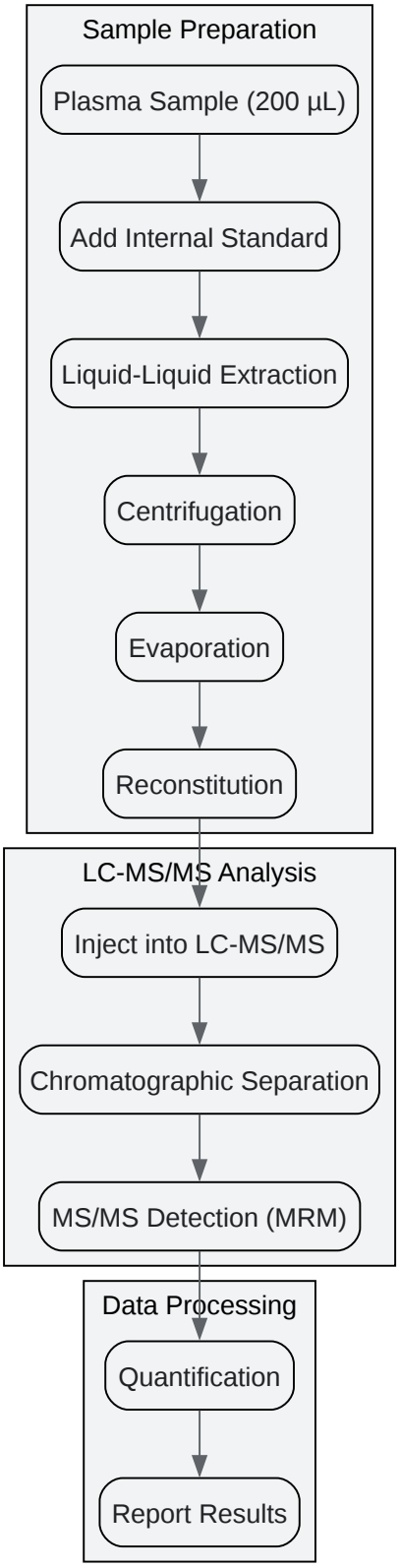
The biotransformation of diphenhydramine to its N-glucuronide is a Phase II metabolic reaction catalyzed by UDP-glucuronosyltransferases (UGTs).[12] These enzymes facilitate the transfer of glucuronic acid from the cofactor UDP-glucuronic acid (UDPGA) to the substrate.[8]

Recent research has identified that human UGT2B10 is a key enzyme responsible for the N-glucuronidation of diphenhydramine.[13] UGT2B10 exhibits a preference for tertiary amines and demonstrates higher affinity and clearance for diphenhydramine compared to other UGT isoforms like UGT1A3 and UGT1A4.[13] This enzymatic specificity underscores the importance of considering specific UGT activities when evaluating drug metabolism and potential drug-drug interactions.

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